

Comprehensive Solubility Profiling of 3-(Aminomethyl)-3-methylpentane Hydrochloride: Methodologies & Thermodynamic Modelling

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Compound of Interest

Compound Name: 3-(Aminomethyl)-3-methylpentane hydrochloride
CAS No.: 2137575-48-3
Cat. No.: B2889874

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Document Type: Technical Standard Operating Procedure (SOP) & Strategic Framework Target

Compound: **3-(Aminomethyl)-3-methylpentane hydrochloride** (C

H

N·HCl) Molecular Weight: 151.68 g/mol [\[1\]](#)

Part 1: Executive Summary & Compound Architecture

The Physicochemical Context

3-(Aminomethyl)-3-methylpentane hydrochloride is a branched aliphatic amine salt. Structurally, it consists of a lipophilic C7 hydrocarbon tail (3-methylpentane backbone) anchored by a polar, ionic ammonium chloride headgroup.

This "amphiphilic salt" structure dictates its solubility behavior, creating a specific challenge in process design:

- The Ionic Head: Drives high solubility in water and high-dielectric protic solvents (Methanol, Formamide).
- The Lipophilic Tail: Disrupts crystal lattice energy, potentially allowing unusual solubility in mid-polarity solvents (Ethanol, IPA, Dichloromethane) compared to smaller amines like methylamine HCl.

Scientific Directive: Researchers must characterize the Solubility Design Space to optimize purification (crystallization) and reaction solvent selection.

Expected Solubility Landscape (Theoretical Prediction)

Based on the lattice energy of alkylammonium chlorides:

Solvent Class	Representative Solvents	Predicted Behavior	Mechanism
Protic (High)	Water, D O	High (>500 mg/mL)	Ion-dipole hydration dominates lattice energy.
Protic (Mid)	Methanol, Ethanol	Moderate to High	H-bonding capability stabilizes the chloride ion; alkyl chain interacts with alcohol tail.
Aprotic Polar	DMSO, DMF	High	Strong cation solvation; disruption of ionic lattice.
Aprotic Non-Polar	Hexane, Toluene	Negligible	Lack of solvation energy to overcome ionic lattice forces.
Chlorinated	DCM, Chloroform	Low to Moderate	Potential for ion-pairing solubility (contact ion pairs).

Part 2: Experimental Protocols (The Core)

To generate valid solubility data, two complementary methodologies are required: the Isothermal Equilibrium Method (Shake-Flask) for accuracy, and the Polythermal Dynamic Method for speed and temperature-dependence profiling.

Protocol A: Isothermal Equilibrium (The Gold Standard)

Use this method for generating thermodynamic data at fixed temperatures (e.g., 25°C, 37°C).

Materials:

- Saturated solvent chambers (temperature controlled $\pm 0.1^\circ\text{C}$).

- 0.45 µm PTFE or PVDF syringe filters (Check compatibility with solvent).
- Agitation: Orbital shaker at 100 rpm.

Step-by-Step Workflow:

- Saturation: Add excess 3-(Aminomethyl)-3-methylpentane HCl to 5 mL of the target solvent in a sealed glass vial until a visible solid phase persists.
- Equilibration: Agitate at the target temperature () for 24 to 72 hours.
 - Critical Check: If the solid disappears, add more compound immediately.
- Sedimentation: Stop agitation and allow the suspension to settle for 2 hours at temperature .
- Sampling: Withdraw the supernatant using a pre-warmed syringe (to prevent precipitation inside the needle).
- Filtration: Filter quickly through a 0.45 µm filter into a pre-weighed volumetric flask.
- Quantification: Dilute with Mobile Phase and analyze via HPLC-CAD (see Section 2.3).

Protocol B: Polythermal Dynamic Method (Crystal Disappearance)

Use this method to determine the Metastable Zone Width (MSZW) and solubility curves rapidly.

- Preparation: Place a known mass of solute () and solvent () in a reactor with turbidity probe.
- Heating: Heat at 0.5°C/min until the solution becomes clear (Solubility Temperature,).

- Cooling: Cool at 0.5°C/min until turbidity reappears (Cloud Point,).
- Iteration: Add more solute and repeat to map the solubility curve across the temperature range (e.g., 278.15 K to 323.15 K).

Analytical Method Development (Critical)

Challenge: 3-(Aminomethyl)-3-methylpentane lacks a strong chromophore (no aromatic ring), rendering standard UV detection at 254 nm useless.

Recommended Detection Systems:

- HPLC-CAD (Charged Aerosol Detection):
 - Mechanism:[\[2\]](#) Universal detection based on non-volatile analyte mass.
 - Pros: High sensitivity, linear response, no derivatization needed.
 - Reference: Gamache, P. H., et al. (2005). "Charged Aerosol Detection for HPLC."
- Derivatization + UV:
 - Reagent: Benzoyl Chloride or FMOC-Cl.
 - Reaction: Reacts with the primary amine to form a UV-active amide/carbamate.
 - Pros: Allows use of standard UV detectors (254 nm).

Part 3: Thermodynamic Modelling

To translate raw data into predictive process models, fit the experimental mole fraction solubility () using the Modified Apelblat Equation. This model accounts for the non-ideal behavior of ionic salts in organic solvents.

The Apelblat Equation:

- : Mole fraction solubility.
- : Absolute temperature (Kelvin).
- : Empirical model parameters derived from regression.

Thermodynamic Parameters Calculation: From the Van't Hoff plot (

vs

), calculate the dissolution enthalpy (

) and entropy (

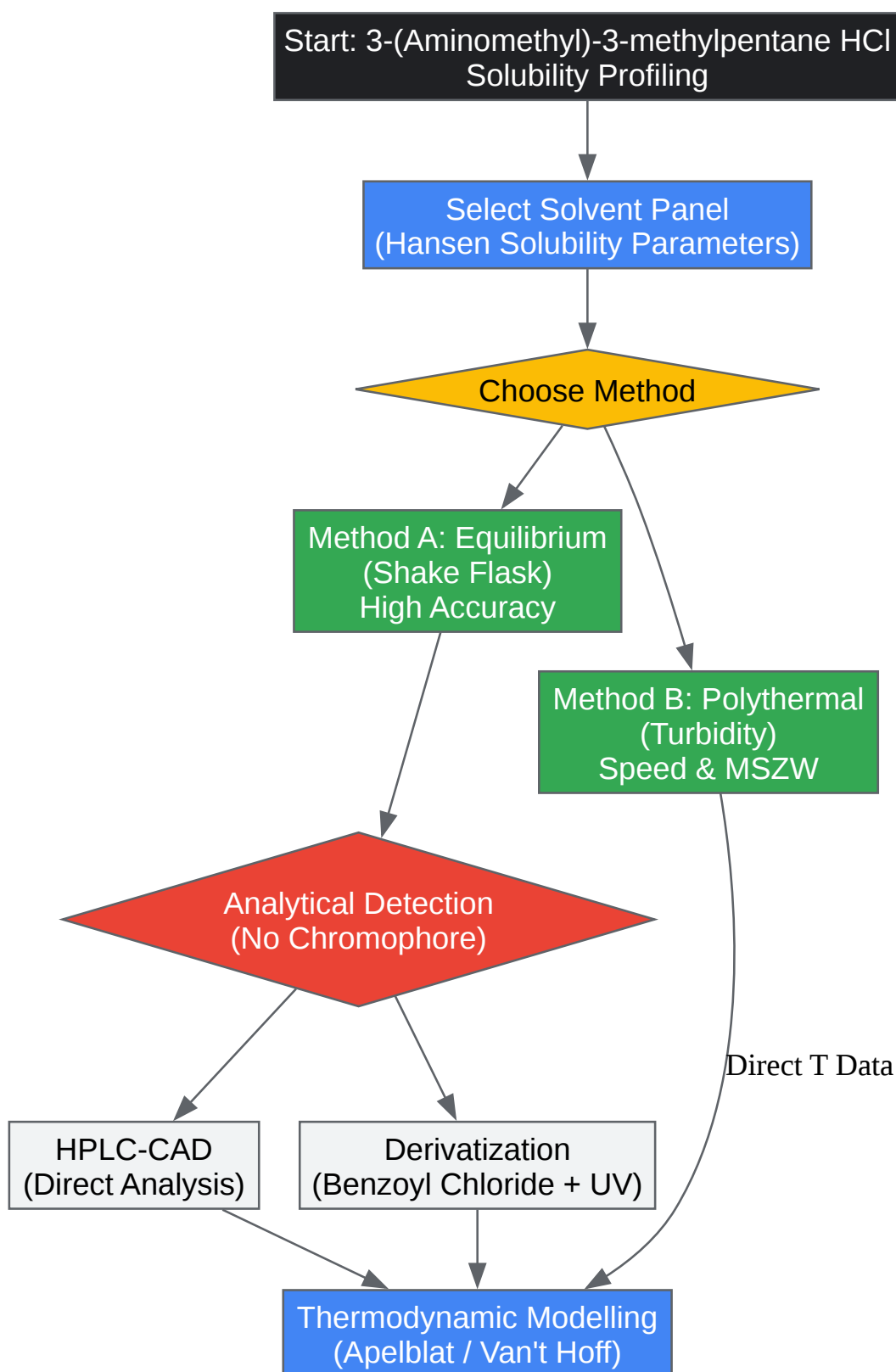
):

- Interpretation: A positive

indicates endothermic dissolution (solubility increases with temperature), which is typical for amine hydrochlorides.

Part 4: Visualization of the Study Workflow

The following diagram illustrates the decision tree for selecting the correct solubility determination method and analytical technique for this specific compound.



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Caption: Workflow for solubility determination of non-chromophoric amine salts, integrating method selection and advanced detection strategies.

Part 5: Data Presentation Template

When executing this study, organize your results into the following standardized table format to ensure comparability across solvents.

Table 1: Experimental Solubility of 3-(Aminomethyl)-3-methylpentane HCl (Mole Fraction and Mass Fraction

)

Solvent	T (K)	Mass Sol. ()	Mole Frac. ()	Deviation ()
Water	298.15	[Exp. Data]	[Calc]	
Methanol	298.15	[Exp. Data]	[Calc]	
Ethanol	298.15	[Exp. Data]	[Calc]	
Isopropanol	298.15	[Exp. Data]	[Calc]	
Acetone	298.15	[Exp. Data]	[Calc]	

(Note: "Exp. Data" must be filled experimentally. For amine hydrochlorides, expect Water > Methanol > Ethanol > Isopropanol > Acetone.)

References

- Compound Registry: Sigma-Aldrich. **3-(Aminomethyl)-3-methylpentane hydrochloride** Product Detail.[\[1\]](#) CAS 2137575-48-3.[\[1\]](#)[\[3\]](#)[\[4\]](#) [Link](#)
- Methodology: Shake-Flask Method. OECD Guideline for the Testing of Chemicals, Section 1: Physical-Chemical Properties, Test No. 105: Water Solubility. [Link](#)
- Analytical Technique: Gamache, P. H., et al. (2005). "Charged Aerosol Detection for HPLC." LCGC North America. (Standard for non-UV active amines). [Link](#)

- Thermodynamic Model: Apelblat, A., & Manzurola, E. (1999). "Solubilities of o-acetylsalicylic, 4-aminosalicylic, 3,5-dinitrosalicylic, and p-toluic acid, and magnesium-DL-aspartate in water from T = (278 to 348) K". Journal of Chemical Thermodynamics. (Foundational text for the Apelblat equation). [Link](#)

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Sources

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